

Misidentification of HS79 as a Chemical Compound

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Compound of Interest

Compound Name: HS79

Cat. No.: B15573752

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Initial research indicates that "HS79" is not a chemical compound but rather a product identifier for a line of high-performance, ultra-lightweight, flexible, smooth-bore Polytetrafluoroethylene (PTFE) hoses.[1][2][3] These hoses are designed for fluid transfer in applications such as motorsports and are not intended for use as a laboratory chemical.[2][4] Therefore, the creation of detailed application notes, experimental protocols, and signaling pathway diagrams as one would for a chemical substance is not applicable.

This document will instead provide laboratory guidelines for the safe handling and use of the HS-79 hose and its constituent materials, intended for researchers, scientists, and drug development professionals who might encounter this product in a laboratory or industrial research setting.

Product Composition and Properties

The HS-79 hose has a multi-layer composite construction, which can vary slightly depending on the specific model. The typical composition includes:

- Inner Liner: Polytetrafluoroethylene (PTFE)[2][3][5]
- Outer Liner: Silicone[3][5]
- Reinforcement: High-tensile stainless steel braid[3][5]
- Outer Braid: Aramid fiber[3][5]

- Optional Outer Covering: Chlorosulfonated polyethylene (CSM), also known as Hypalon, for added abrasion resistance.[\[2\]](#)[\[3\]](#)[\[5\]](#)

These hoses are compatible with a wide range of fluids, including gasoline, alcohol, and nitromethane, and are designed to operate under high pressure and a wide temperature range.
[\[2\]](#)[\[3\]](#)

Quantitative Data

The following tables summarize the key physical and operational specifications of the HS-79 hose as provided in the product literature.

Table 1: Physical Specifications of HS-79 Hose

Size	Inner Diameter (in.)	Outer Diameter (in.)	Weight (lbs./ft.)
4	0.250	0.400	0.044
6	0.375	0.550	0.074
8	0.500	0.680	0.092
10	0.625	0.810	0.135
12	0.750	0.950	0.161
16	1.000	1.200	0.221
20	1.250	1.450	0.325

Data sourced from
product specifications.

[\[5\]](#)

Table 2: Operational Specifications of HS-79 Hose

Size	Maximum Operating Pressure (PSI)	Burst Pressure (PSI)	Bend Radius (in.)
4	600	2400	0.50
6	600	2400	0.75
8	600	2400	1.00
10	400	1600	1.25
12	400	1600	1.50
16	200	800	2.00
20	100	400	5.00

Data sourced from
product specifications.

[\[5\]](#)

Laboratory Safety and Handling Protocols

While HS-79 is a finished product, its handling in a laboratory setting, especially during modification or integration into experimental setups, requires adherence to safety protocols. The following guidelines are based on the properties of its constituent materials.

General Precautions:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety glasses and gloves, when handling or modifying the hose.
- **Ventilation:** Ensure adequate ventilation, especially if any process that could generate fumes or particulates is performed.
- **Avoid Ignition Sources:** Keep the hose away from open flames and high-heat sources, as some components may be flammable or release hazardous fumes at high temperatures.[\[6\]](#)

Protocol for Cutting and Fitting:

- Preparation:
 - Measure and mark the desired length of the hose.
 - Ensure the cutting area is clean and free of debris.
- Cutting:
 - Use a sharp, appropriate cutting tool designed for this type of hose to ensure a clean cut.
 - Be aware that cutting the stainless steel and aramid fiber braids can create sharp edges.
- De-burring and Cleaning:
 - Carefully remove any burrs or frayed ends from the cut.
 - Clean the inside of the hose to remove any particulates that could contaminate fluids.
- Fitting Installation:
 - Follow the manufacturer's instructions for installing fittings.[\[7\]](#)
 - Ensure a secure connection to prevent leaks.

Chemical Compatibility:

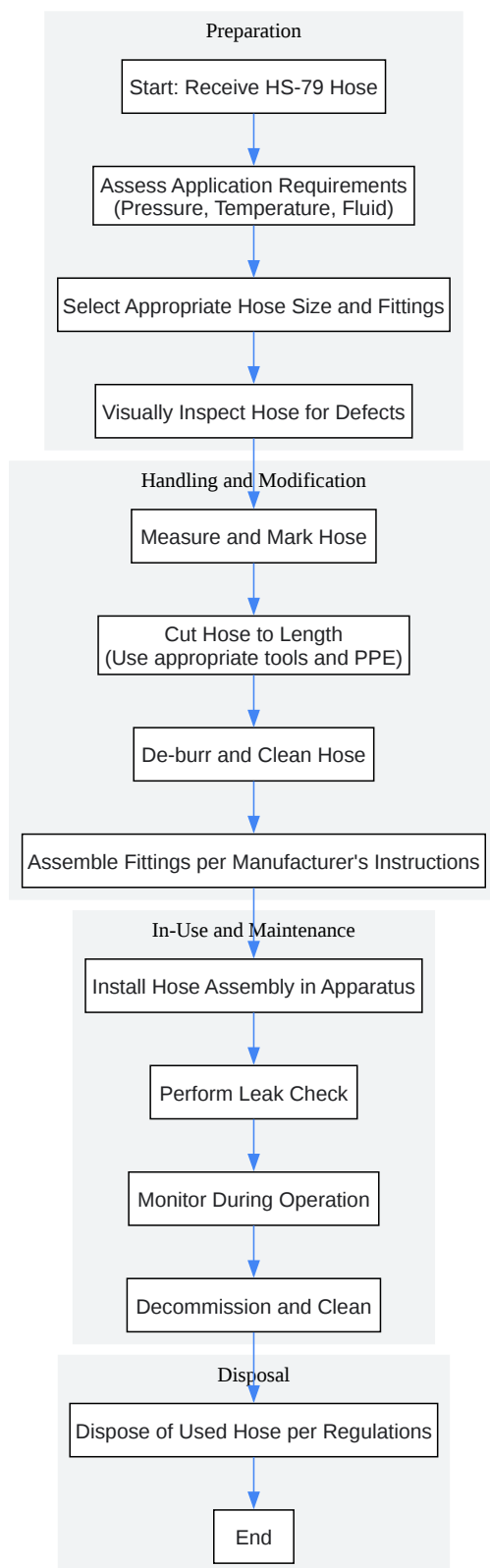
While the inner PTFE liner is resistant to a wide range of chemicals, it is crucial to verify the compatibility of the fluids with all hose components, especially if the outer layers could be exposed.[\[2\]](#) Consult chemical compatibility charts for PTFE, silicone, and CSM.

Waste Disposal:

Dispose of hose scraps and used hoses in accordance with local and institutional regulations for solid waste. Do not incinerate unless in a suitable facility, as the materials can release hazardous decomposition products.

Diagrams

Since signaling pathways are not applicable, the following diagrams illustrate a general workflow for the safe handling of the HS-79 hose in a laboratory setting and a logical diagram of its material composition.



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Caption: Workflow for Safe Handling of HS-79 Hose in a Laboratory.

HS-79 Hose	Multi-layer composite construction	→	Inner Liner: PTFE	Outer Liner: Silicone	Reinforcement: Stainless Steel Braid	Outer Braid: Aramid Fiber	Optional Cover: CSM (Hypalon)
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Caption: Material Composition of the HS-79 Hose.

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